

# A Technical Guide to the Physicochemical Properties of 4-Bromobenzoic Acid

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## Compound of Interest

Compound Name: 4-Bromobenzoic acid

Cat. No.: B042806

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This document provides a comprehensive overview of the melting and boiling points of **4-bromobenzoic acid**, intended for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these properties and an illustrative workflow for a relevant biochemical study.

## Core Physicochemical Data

**4-Bromobenzoic acid** is a crystalline solid at room temperature, appearing as colorless to pale yellow or cream-colored crystals or powder.<sup>[1][2]</sup> Its key physical properties are summarized below.

Property	Value	Notes
Melting Point	251-258 °C	A range of values are reported, including 252-254 °C, 255 °C, and 248-259 °C.[2][3][4][5][6][7]
Boiling Point	116 °C	At reduced pressure (15-16 Torr).[6]
~300 °C	Estimated at atmospheric pressure.	
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO <sub>2</sub>	
Molecular Weight	201.02 g/mol	
Appearance	White to pale cream or pale yellow powder or crystalline powder.[2]	
Solubility	Slightly soluble in hot water; soluble in alcohol and ether.[3]	

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. The following are detailed methodologies applicable to **4-bromobenzoic acid**.

### Melting Point Determination: Capillary Method

The capillary method is a standard and widely accepted technique for determining the melting point of a crystalline solid.[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **4-bromobenzoic acid** is finely ground using a mortar and pestle. The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. A calibrated thermometer is inserted into the designated port.
- **Initial Rapid Determination:** To save time, a preliminary rapid heating is performed to get an approximate melting point range.
- **Accurate Determination:** A fresh sample is prepared and the apparatus is allowed to cool. The temperature is then raised at a slower, controlled rate (approximately 1-2 °C per minute) as it approaches the approximate melting point.
- **Observation and Recording:** The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-1 °C).

## Boiling Point Determination: Thiele Tube Method

For determining the boiling point of a substance, especially when only a small quantity is available, the Thiele tube method is effective.

Apparatus:

- Thiele tube
- High-boiling point oil (e.g., mineral oil)
- Small test tube (fusion tube)

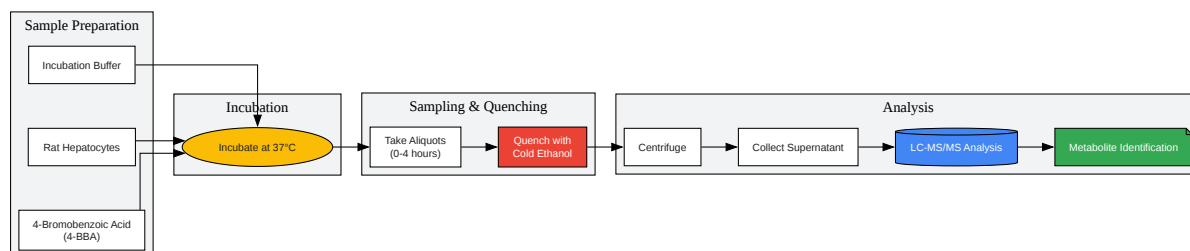
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Bunsen burner or other heat source
- Clamp and stand

#### Procedure:

- **Sample Preparation:** A few drops of molten **4-bromobenzoic acid** (if starting from solid) or a small amount of the liquid is placed in the fusion tube. A capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the sample.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the Thiele tube, which is filled with a high-boiling point oil to a level above the side arm.
- **Heating:** The side arm of the Thiele tube is gently and evenly heated. This design promotes convection currents in the oil, ensuring uniform heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.
- **Recording the Boiling Point:** The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## In Vitro Metabolism Workflow

**4-Bromobenzoic acid** is a substrate for metabolic studies. The following diagram illustrates a typical experimental workflow for investigating its in vitro metabolism using rat hepatocytes. This process is crucial in drug development to understand the metabolic fate of a compound.



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